

A Comprehensive Technical Guide to 2,2'-Dithiodianiline: Synonyms, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: 2,2'-Dithiodianiline

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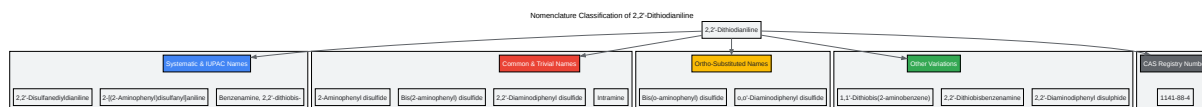
This technical guide provides an in-depth overview of **2,2'-Dithiodianiline** (CAS No. 1141-88-4), a versatile chemical intermediate. This document consolidates its various synonyms and alternative names, presents key quantitative data in a structured format, and offers detailed experimental protocols for its synthesis and purification. The information herein is intended to support researchers and professionals in chemistry, materials science, and drug development.

Nomenclature: Synonyms and Alternative Names

2,2'-Dithiodianiline is known by a multitude of names in scientific literature and commercial catalogs. Understanding these different appellations is crucial for comprehensive literature searches and procurement. The synonyms can be broadly categorized as follows:

- Systematic and IUPAC Names: These names are based on established chemical nomenclature rules.
 - 2,2'-Disulfaneyldianiline[1]
 - 2-[(2-Aminophenyl)disulfanyl]aniline[1][2]
 - Benzenamine, 2,2'-dithiobis-[1][2]

- Common and Trivial Names: These are widely used, often historical, names.
 - 2-Aminophenyl disulfide[1][3][4]
 - Bis(2-aminophenyl) disulfide[1][2][4][5]
 - 2,2'-Diaminodiphenyl disulfide[1][3][4]
 - Di(2-aminophenyl) Disulfide[3]
 - Intramine[1][2]
- Ortho-Substituted Nomenclature: These names explicitly indicate the substitution pattern on the benzene ring.
 - Bis(o-aminophenyl) disulfide[1][2]
 - o,o'-Diaminodiphenyl disulfide[1][2]
- Other Variations: These include variations in spelling or word order.
 - 1,1'-Dithiobis(2-aminobenzene)[1]
 - 2,2'-Dithiobisbenzenamine[1]
 - 2,2-Diamino diphenyl disulfide[1]
 - 2,2'-Diaminodiphenyl disulphide[1][5]
 - 2,2'-Dianilino disulfide[1]
 - 2,2'-Dithiobis[aniline][1]
 - Disulfide, bis(2-aminophenyl)[1][2]
- CAS Registry Number:
 - 1141-88-4[1][2][3][4][5][6][7]



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Caption: A diagram illustrating the various categories of names for **2,2'-Dithiodianiline**.

Quantitative Data

A summary of the key physical and chemical properties of **2,2'-Dithiodianiline** is presented in the table below. This data has been compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₂ N ₂ S ₂	[1][7][8]
Molecular Weight	248.37 g/mol	[4][5][6][7][9]
Appearance	Light yellow to amber or dark green powder/crystal	[1][5][6][7][8]
Melting Point	91-95 °C	[4][5][6][10]
Purity	>97.0% to >98.0% (by HPLC or Nonaqueous Titration)	[5][7][8][11]
Solubility	Insoluble in water; Soluble in ethanol, methanol, and BTX solvents	[5][6][12]
CAS Registry Number	1141-88-4	[1][2][3][4][5][6][7]
EC Number	214-529-1	[2][4]
MDL Number	MFCD00007703	[2][13]
PubChem CID	14358	[2][7]
InChI	1S/C12H12N2S2/c13-9-5-1-3-7-11(9)15-16-12-8-4-2-6-10(12)14/h1-8H,13-14H2	[1][4][8]
InChIKey	YYYOQURZQWILK-UHFFFAOYSA-N	[1][4][8]
Canonical SMILES	C1=CC=C(C(=C1)N)SSC2=C C=CC=C2N	[2][14]

Experimental Protocols

The following sections detail representative experimental procedures for the synthesis and purification of **2,2'-Dithiodianiline**.

Synthesis of 2,2'-Dithiodianiline via Oxidation of 2-Aminothiophenol

A common and effective method for the preparation of **2,2'-Dithiodianiline** is the oxidation of 2-aminothiophenol or its salt. One documented procedure involves the reaction of 2-aminothiophenol with sulfur in an aqueous medium.

Materials:

- 2-Aminothiophenol
- Sulfur
- Water
- Acetic acid (optional, for pH adjustment)

Procedure:

- Disperse 25 g (0.2 mol) of 2-aminothiophenol and 3.5 g (0.11 mol) of sulfur in 150 ml of water in a suitable reaction vessel equipped with a reflux condenser and a stirrer.[\[13\]](#)[\[15\]](#)
- Heat the mixture to boiling under reflux with continuous stirring for 90 minutes.[\[13\]](#)[\[15\]](#) During the reaction, hydrogen sulfide gas will be evolved.
- For potentially higher yields, the pH of the reaction mixture can be adjusted to 5 at approximately 80 °C by the dropwise addition of acetic acid.[\[13\]](#)
- After the reaction is complete, cool the mixture to 20 °C.[\[13\]](#)[\[15\]](#)
- Collect the solid product by filtration.
- Dry the product at 40 °C under a water pump vacuum to obtain **2,2'-dithiodianiline**.[\[13\]](#)[\[15\]](#)
The expected yield is in the range of 82-100%.[\[13\]](#)

Purification by Recrystallization

For applications requiring high purity, the synthesized **2,2'-Dithiodianiline** can be further purified by recrystallization.

Materials:

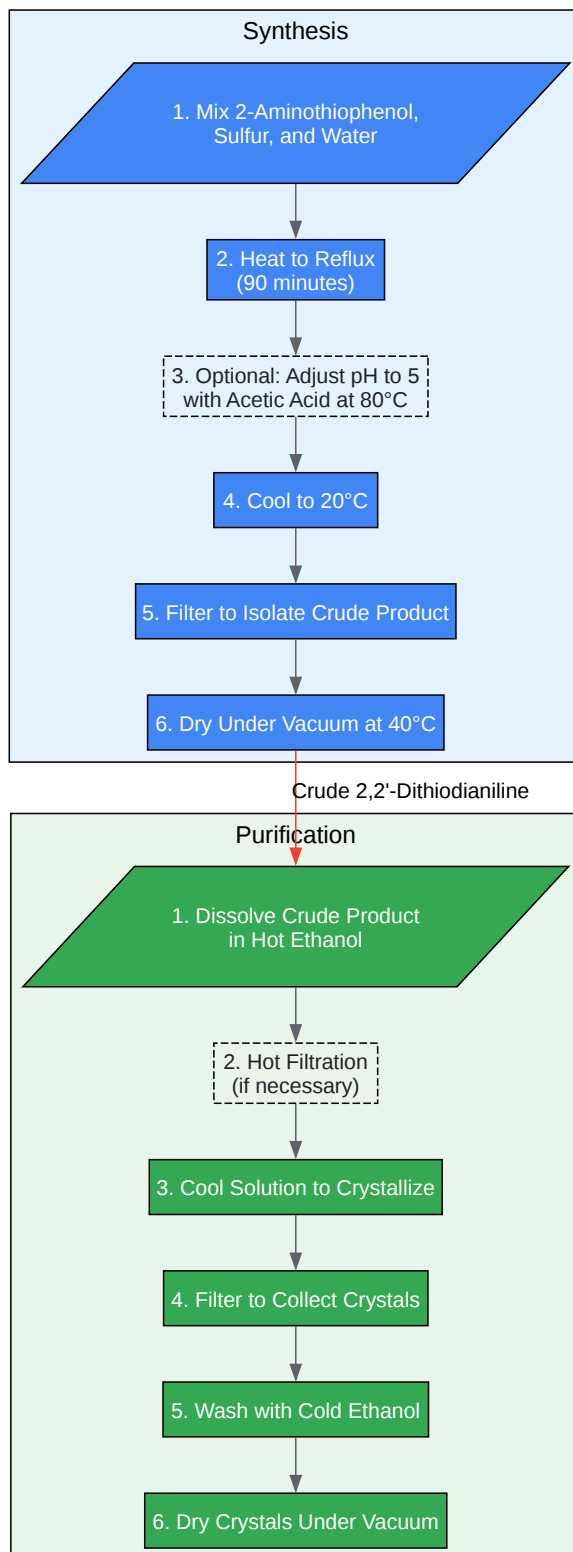
- Crude **2,2'-Dithiodianiline**
- Ethanol

Procedure:

- Dissolve the crude **2,2'-Dithiodianiline** in a minimal amount of hot ethanol.
- If insoluble impurities are present, perform a hot filtration to remove them.
- Allow the hot ethanolic solution to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of cold ethanol to remove any remaining soluble impurities.
- Dry the purified crystals under vacuum. A simple method for obtaining single crystals for analysis involves dissolving the crude product in ethanol and allowing for slow evaporation.

[9]

General Workflow for Synthesis and Purification



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Caption: A flowchart outlining the general experimental workflow for the synthesis and purification of **2,2'-Dithiodianiline**.

Applications and Research Interest

2,2'-Dithiodianiline serves as a valuable intermediate in various fields of chemical synthesis and materials science. Its bifunctional nature, possessing both amino groups and a disulfide linkage, allows for a range of chemical transformations. It is particularly noted for its use in the synthesis of heterocyclic compounds.[3] The disulfide bond can be cleaved under reducing conditions, a property that is exploited in the design of stimuli-responsive materials.

Furthermore, it has applications in polymer chemistry, for example, as a component in the synthesis of polyimides and polyurethanes, where it can enhance thermal stability.[16]

Research has also explored its use in the development of conductive polymers and as a chelating agent.[16][17]

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